

# How to handle and store Ruthenium(III) nitrosyl nitrate safely.

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## Compound of Interest

Compound Name: Nitroso nitrate;ruthenium

Cat. No.: B15485694

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## Technical Support Center: Ruthenium(III) Nitrosyl Nitrate

This guide provides essential safety information, handling procedures, and storage requirements for Ruthenium(III) nitrosyl nitrate. Please consult this resource to ensure the safe execution of your experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with Ruthenium(III) nitrosyl nitrate?

A1: Ruthenium(III) nitrosyl nitrate is a hazardous chemical that poses several risks. It is corrosive and can cause severe skin burns and eye damage.<sup>[1][2][3][4]</sup> It may also be harmful if inhaled or swallowed, causing irritation to the respiratory and digestive tracts.<sup>[5]</sup> Additionally, it is an oxidizer and may intensify fires or cause a fire or explosion.<sup>[1][2][3]</sup>

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure safety, a comprehensive suite of PPE should be worn. This includes:

- Eye/Face Protection: Tightly fitting safety goggles or a face shield.<sup>[2][6]</sup>
- Skin Protection: Chemical-resistant gloves and appropriate protective clothing to prevent skin exposure.<sup>[1][2][5][6]</sup>

- Respiratory Protection: In case of inadequate ventilation or when exposure limits may be exceeded, use a NIOSH/MSHA-approved respirator.[2][5][6]

Q3: How should I properly store Ruthenium(III) nitrosyl nitrate?

A3: Ruthenium(III) nitrosyl nitrate should be stored in a cool, dry, and well-ventilated area.[1][2][5] Keep the container tightly closed and store it in a corrosion-resistant container.[1][2] It is crucial to store it away from incompatible materials such as combustible materials, reducing agents, organic materials, and metals.[2][5][6]

Q4: What should I do in case of accidental contact with the skin or eyes?

A4: Immediate action is critical.

- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing.[5] Seek medical attention.[5]
- Eye Contact: Immediately rinse the eyes cautiously with water for at least 15 minutes, making sure to lift the upper and lower eyelids.[1][5] Remove contact lenses if present and easy to do so.[1] Seek immediate medical attention.[1][5]

Q5: How should I handle a spill of Ruthenium(III) nitrosyl nitrate?

A5: In the event of a spill, ensure the area is well-ventilated and evacuate unnecessary personnel to a safe area.[1] Remove all sources of ignition.[1] Wearing appropriate PPE, absorb the spillage with inert material and collect it into a suitable, closed container for disposal.[2][5]

## Troubleshooting Guides

Problem: I observe a change in the color or consistency of the stored Ruthenium(III) nitrosyl nitrate solution.

- Possible Cause: This could indicate contamination or decomposition. Exposure to light or incompatible materials can cause the compound to degrade.[7]
- Solution: Do not use the solution. Treat it as chemical waste and dispose of it according to your institution's guidelines. Review your storage procedures to ensure the container is

tightly sealed and stored away from light and incompatible substances.[7]

Problem: I am experiencing irritation of the respiratory tract while working with the compound.

- Possible Cause: This is likely due to inadequate ventilation or improper handling leading to the inhalation of vapors or aerosols.[5]
- Solution: Immediately move to an area with fresh air.[5] If breathing is difficult, seek medical attention.[5][6] Review your experimental setup to ensure it is being conducted in a properly functioning chemical fume hood.[2] Ensure your respiratory protection is adequate for the concentration of the chemical you are working with.[2][5]

## Quantitative Data Summary

Parameter	Value	Reference
pH	1-2	[2]
Density	1.07 g/mL at 25 °C	[4]
Molecular Formula	N4O10Ru	[5]
Molecular Weight	317.09 g/mol	[5]

## Experimental Protocols

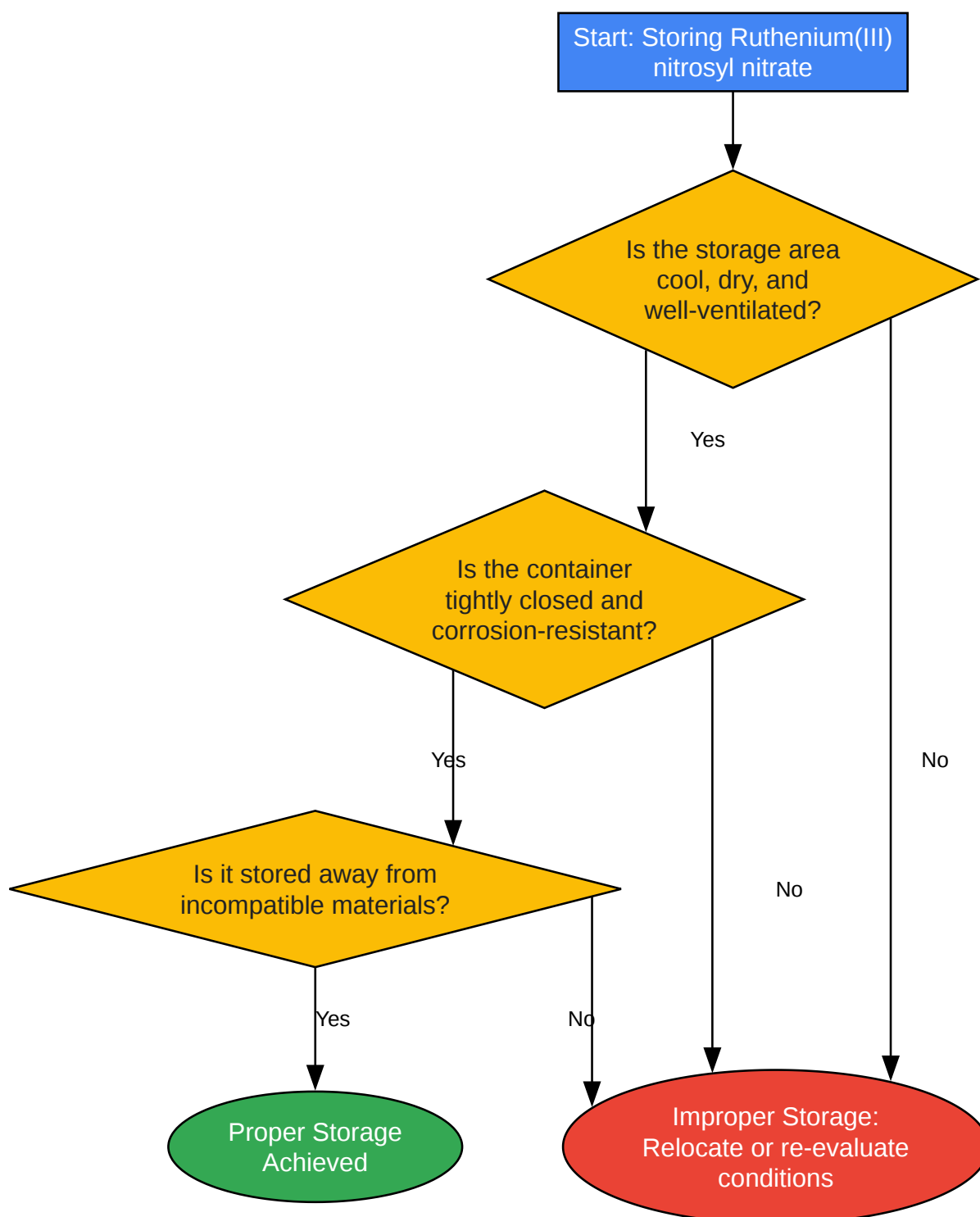
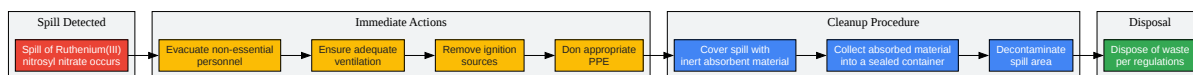
### Protocol 1: General Handling Procedure

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood.[1][2] Put on all required personal protective equipment (goggles, lab coat, gloves).[1][2]
- Dispensing: Carefully open the container. Avoid creating aerosols or dust.[1] Use appropriate tools to transfer the required amount of the compound.
- Post-Handling: Tightly close the container after use.[1][5] Clean any contaminated surfaces and wash your hands thoroughly.[1][2]

### Protocol 2: Small Spill Clean-up

- **Assessment:** Ensure you have the correct PPE and spill control materials (e.g., inert absorbent material) readily available.
- **Containment:** Cautiously cover the spill with an inert absorbent material.
- **Collection:** Carefully collect the absorbed material into a labeled, sealed container for hazardous waste.<sup>[2]</sup><sup>[5]</sup>
- **Decontamination:** Clean the spill area with a suitable decontaminating agent and wipe it down.
- **Disposal:** Dispose of all contaminated materials, including PPE, as hazardous waste according to institutional and local regulations.<sup>[3]</sup>

## Visualizations



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## References

- 1. Ruthenium nitrosyl nitrate SDS, 34513-98-9 Safety Data Sheets - ECHEMI [echemi.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. Ruthenium(III) nitrosyl nitrate, CAS No. 34513-98-9 - iChemical [ichemical.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. colonialmetals.com [colonialmetals.com]
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